

# comparing production methods for different Polonium isotopes

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## A Comparative Guide to the Production of Polonium Isotopes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the production methods for various polonium isotopes, with a focus on Polonium-210 ( $^{210}\text{Po}$ ), Polonium-209 ( $^{209}\text{Po}$ ), and Polonium-208 ( $^{208}\text{Po}$ ). The information presented is intended to assist researchers, scientists, and professionals in drug development in understanding the complexities, advantages, and limitations of each production route.

### Overview of Polonium Isotopes

Polonium (Po) is a rare and highly radioactive element with no stable isotopes. Among its numerous isotopes,  $^{210}\text{Po}$ ,  $^{209}\text{Po}$ , and  $^{208}\text{Po}$  are of significant interest due to their distinct nuclear properties and potential applications. Polonium-210, a potent alpha emitter with a half-life of 138.4 days, is the most common isotope.<sup>[1][2]</sup> The longer-lived isotopes,  $^{209}\text{Po}$  (half-life of 124 years) and  $^{208}\text{Po}$  (half-life of 2.9 years), are more challenging to produce.<sup>[1][3]</sup>

### Production Methods: A Comparative Analysis

The production of polonium isotopes primarily relies on the nuclear transformation of stable target materials, most commonly Bismuth-209 ( $^{209}\text{Bi}$ ), through irradiation in either a nuclear reactor or a particle accelerator (cyclotron).<sup>[1][4]</sup>

## Polonium-210 Production

The most established and widely used method for producing gram quantities of  $^{210}\text{Po}$  is through the neutron bombardment of  $^{209}\text{Bi}$  in a nuclear reactor.[1][5] This process involves the capture of a neutron by a  $^{209}\text{Bi}$  nucleus, forming Bismuth-210 ( $^{210}\text{Bi}$ ), which then undergoes beta decay to produce  $^{210}\text{Po}$ . [5] Annually, approximately 100 grams of  $^{210}\text{Po}$  are produced, with a significant portion manufactured in Russia.[5][6]

An alternative method for  $^{210}\text{Po}$  production involves the bombardment of a  $^{209}\text{Bi}$  target with alpha particles in a cyclotron. This reaction proceeds through the formation of Astatine-210 ( $^{210}\text{At}$ ), which subsequently decays to  $^{210}\text{Po}$ . [7]

## Polonium-209 and Polonium-208 Production

The production of  $^{209}\text{Po}$  and  $^{208}\text{Po}$  is primarily achieved through the bombardment of  $^{209}\text{Bi}$  with protons or deuterons in a cyclotron.[3][6] These particle accelerator-based methods allow for the creation of these specific, longer-lived polonium isotopes that are not readily produced in nuclear reactors.[4] The production of these isotopes is generally more expensive and complex compared to  $^{210}\text{Po}$ . [1]

## Quantitative Data Summary

The following table summarizes key quantitative data associated with the primary production methods for  $^{210}\text{Po}$ ,  $^{209}\text{Po}$ , and  $^{208}\text{Po}$ .

Isotope	Production Method	Target Material	Projectile	Facility	Nuclear Reaction	Reaction Cross-Section
$^{210}\text{Po}$	Neutron Irradiation	Bismuth-209 ( $^{209}\text{Bi}$ )	Thermal Neutrons	Nuclear Reactor	$^{209}\text{Bi}(n,\gamma)^{210}\text{Bi} \rightarrow ^{210}\text{Po} + \beta^-$	Thermal (25 meV): ~16.2 mb[8]
$^{210}\text{Po}$	Alpha Bombardment	Bismuth-209 ( $^{209}\text{Bi}$ )	Alpha Particles	Cyclotron	$^{209}\text{Bi}(\alpha,3n)^{210}\text{At} \rightarrow ^{210}\text{Po} + \epsilon$	Data not readily available
$^{209}\text{Po}$	Proton Bombardment	Bismuth-209 ( $^{209}\text{Bi}$ )	Protons	Cyclotron	$^{209}\text{Bi}(p,n)^{209}\text{Po}$	Data available in literature[9]
$^{209}\text{Po}$	Deuteron Bombardment	Bismuth-209 ( $^{209}\text{Bi}$ )	Deuterons	Cyclotron	$^{209}\text{Bi}(d,2n)^{209}\text{Po}$	Data available in literature[10]
$^{208}\text{Po}$	Proton Bombardment	Bismuth-209 ( $^{209}\text{Bi}$ )	Protons	Cyclotron	$^{209}\text{Bi}(p,2n)^{208}\text{Po}$	Data available in literature[4]

## Experimental Protocols: Separation and Purification

Following irradiation, the produced polonium isotopes must be chemically separated from the bulk bismuth target and any other byproducts. Several methods have been developed for this purpose, with the choice of technique depending on the scale of production and desired purity.

### Liquid-Liquid Extraction

A common method for separating polonium from an irradiated bismuth target involves dissolving the target in an acidic solution (typically hydrochloric or nitric acid) and then performing a liquid-liquid extraction.[11][12] Tributyl phosphate (TBP) is a frequently used extractant that selectively complexes with polonium, allowing it to be separated from the

bismuth in the aqueous phase.[13] The polonium can then be back-extracted into a fresh aqueous solution.[7]

Generalized Protocol:

- Dissolve the irradiated bismuth target in a suitable mineral acid (e.g., 7 M HCl).[7]
- Contact the aqueous solution with an organic phase containing TBP diluted in a solvent like p-xylene.[7]
- Agitate the two phases to facilitate the transfer of the polonium-TBP complex into the organic phase.
- Separate the organic phase containing the polonium.
- Wash the organic phase with fresh acid to remove any co-extracted bismuth.
- Strip the polonium from the organic phase into a new aqueous solution, for example, using 9 M nitric acid.[7]

## TBP Resin Chromatography

An alternative to liquid-liquid extraction is the use of a solid-phase extraction resin impregnated with TBP.[7] This method offers advantages in terms of reduced solvent waste and easier handling.

Generalized Protocol:

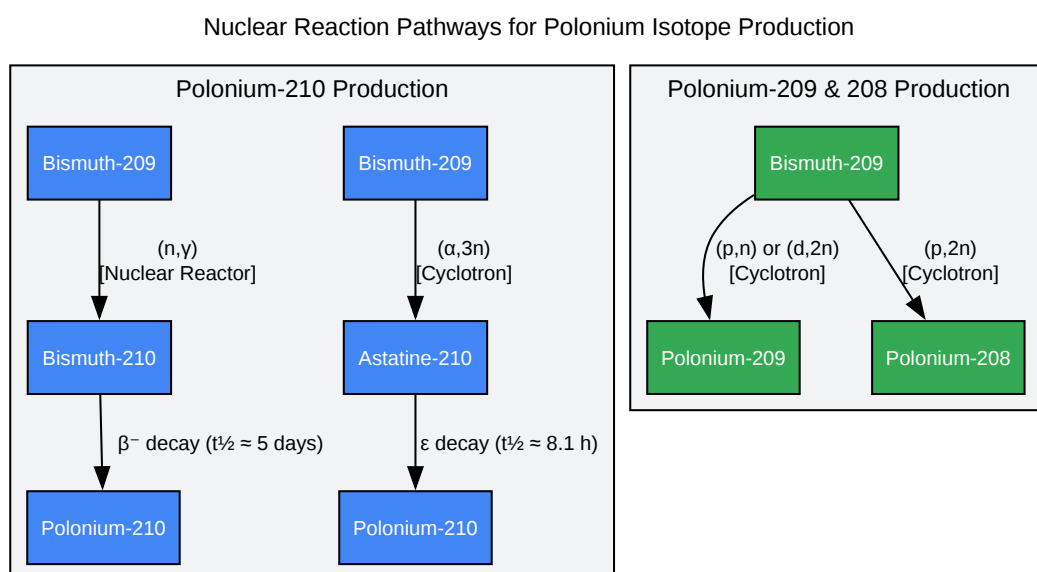
- Dissolve the irradiated bismuth target in an appropriate acidic medium (e.g., 7 M HCl).[7]
- Load the solution onto a column packed with TBP resin. Polonium is retained on the resin while bismuth passes through.[7]
- Wash the column with the same acid to remove any remaining bismuth.
- Elute the purified polonium from the resin using a different aqueous solution, such as 8 M HNO<sub>3</sub>, with a high recovery yield.[7]

## Pyrochemical Methods

For larger-scale production, pyrochemical techniques offer an alternative separation route. These methods involve high-temperature processes. One such method involves contacting the molten irradiated bismuth with molten sodium hydroxide. The polonium is extracted into the sodium hydroxide phase, which can then be separated from the molten bismuth.[14]

## Visualizing Production and Separation Pathways

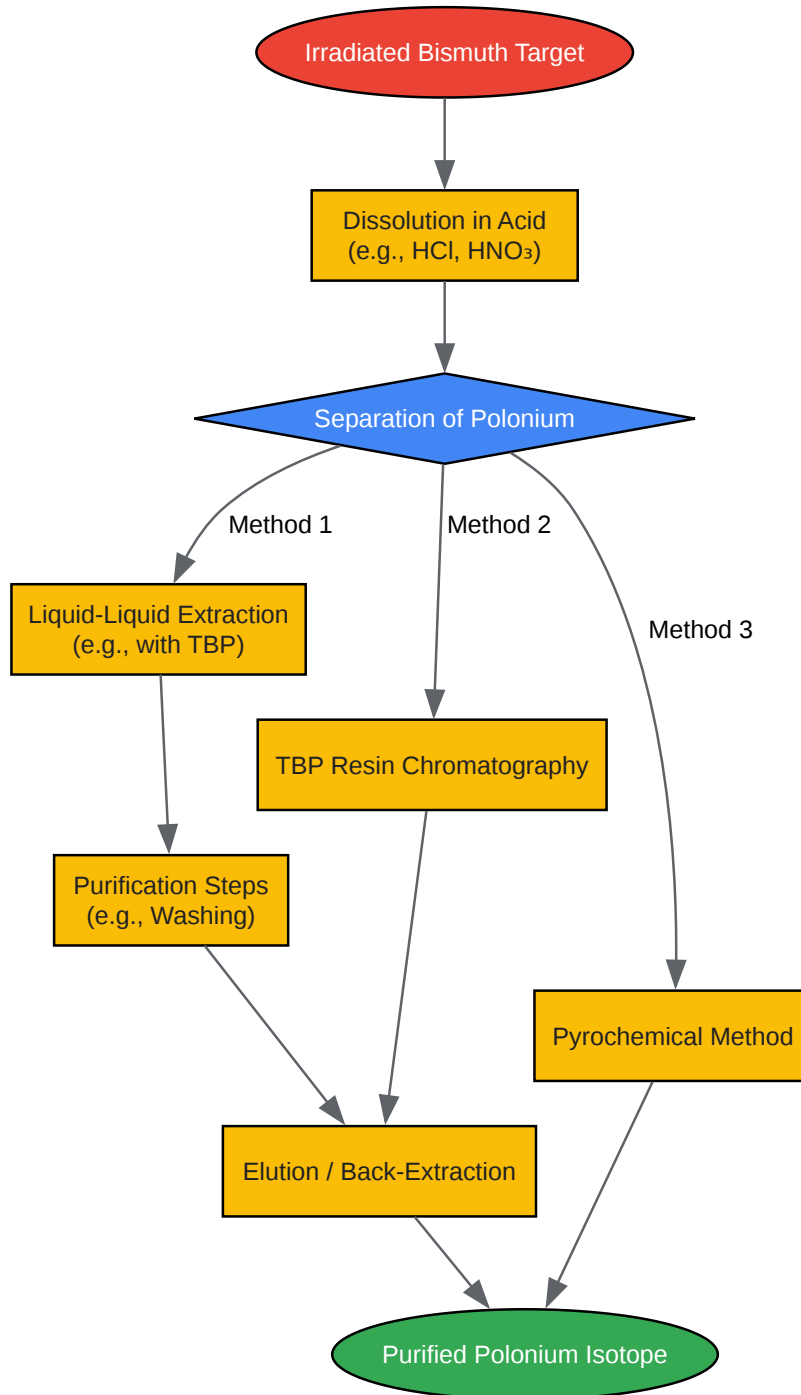
To better illustrate the processes described, the following diagrams outline the nuclear reaction pathways and a general experimental workflow for polonium separation.



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Production pathways for Polonium isotopes.

## General Experimental Workflow for Polonium Separation

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Workflow for Polonium separation.

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